

Rad51-IN-4 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rad51-IN-4

Cat. No.: B15141539

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An In-depth Technical Guide to Rad51-IN-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Rad51-IN-4**, a potent inhibitor of the RAD51 protein. The information is intended to support research and drug development efforts targeting DNA damage response pathways.

Chemical Structure and Properties

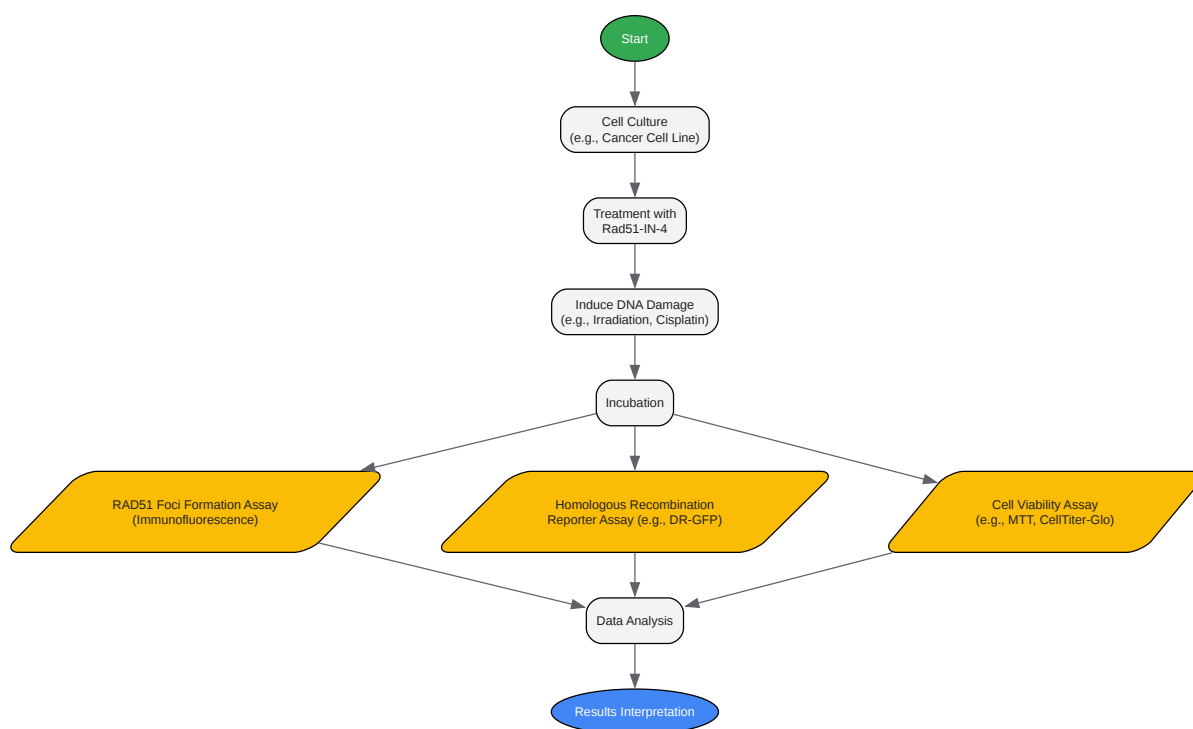
Rad51-IN-4 is a small molecule inhibitor of RAD51.^{[1][2][3][4][5]} Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C31H34FN5O5S2	
Molecular Weight	639.76	
CAS Number	2267336-26-3	
SMILES	<chem>O=C(OC(C)C)NC1=CC=C(C2=NC=C(C3=CC=C(NC(NCC4=CC=CC=C4)=O)C=C3S(=O)(NC(C)(C)C)=O)S2)C=C1F</chem>	

Chemical Structure:

2D Chemical Structure of Rad51-IN-4





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- To cite this document: BenchChem. [Rad51-IN-4 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141539#rad51-in-4-chemical-structure-and-properties]

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